

what is 1-Azakenpaullone and its discovery

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Compound Focus: **1-Azakenpaullone**

Cat. No.: S515750

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Core Biochemical Profile

The table below summarizes the key biochemical characteristics of **1-Azakenpaullone**:

Property	Detail
CAS Number	676596-65-9 [1] [2]
Molecular Formula	C ₁₅ H ₁₀ BrN ₃ O [1] [2]
Molecular Weight	328.16 g/mol [1] [3]
Primary Target	Glycogen Synthase Kinase-3β (GSK-3β) [1] [3]
IC ₅₀ (GSK-3β)	18 nM (cell-free assay) [1] [3]
Selectivity	>100-fold selective for GSK-3β over CDK1/cyclin B and CDK5/p25 [1]

Key Experimental Findings and Applications

1-Azakenpaullone has been shown to have significant effects in various areas of cellular research:

- Stimulates Osteoblast Differentiation:** At 3 μM, it enhances the differentiation and mineralization of human mesenchymal stem cells (MSCs) into osteoblasts (bone-forming cells). This effect is mediated

through the activation of Wnt signaling, leading to nuclear accumulation of β -catenin and upregulation of the key osteogenic transcription factor **Runx2** [4].

- **Protects Podocytes:** It protects kidney podocytes (specialized cells in the filtration barrier) from injury by reducing damage to the intracellular cytoskeleton (F-actin and microtubules). This suggests potential for therapeutic development in proteinuric kidney diseases [5].
- **Promotes Airway Basal Cell Proliferation:** It acts as a pro-proliferative agent for human airway basal stem cells, indicating potential utility in promoting lung regeneration following injury [6].
- **Induces β -cell Proliferation:** In combination with glucose, it stimulates the proliferation of pancreatic β -cells, which are responsible for insulin production [1].

Detailed Experimental Protocols

The following are detailed methodologies for key experiments cited in the search results.

In Vitro Kinase Assay for GSK-3 β Inhibition [1]

This protocol measures the direct inhibition of GSK-3 β enzyme activity by **1-Azakenpaullone**.

- **Kinase Preparation:** GSK-3 β is diluted 1:100 in a buffer containing 1 mg/mL BSA and 10 mM dithiothreitol.
- **Reaction Setup:** A 30 μ L final reaction volume is prepared containing:
 - 5 μ L of 40 μ M GS-1 peptide (substrate).
 - Assay buffer (10 mM MgCl₂, 1 mM EGTA, 1 mM DTT, 25 mM Tris/HCl pH 7.5).
 - 15 μ M [γ -³²P]ATP.
 - The test compound (**1-Azakenpaullone**).
- **Incubation:** The reaction is carried out for 30 minutes at 30°C.
- **Termination & Detection:** A 25 μ L aliquot is spotted onto Whatman P81 phosphocellulose paper. The paper is washed five times in a 1% phosphoric acid solution, and the radioactivity is counted using a scintillation counter to determine the remaining kinase activity.

Cell-Based Assay for Osteoblast Differentiation [4]

This protocol assesses the compound's ability to induce bone cell differentiation in human MSCs.

- **Cell Culture:** Immortalized human Mesenchymal Stem Cells (MSCs) are cultured and differentiated.
- **Treatment:** Cells are treated with 3 μ M **1-Azakenpaullone** for 10 days during osteoblastic differentiation, with DMSO used as a vehicle control.

- **Differentiation Assessment:**

- **Alkaline Phosphatase (ALP) Activity:** Measured using a cytochemical staining assay and a quantitative activity measurement.
- **Mineralization:** Assessed using Alizarin Red S staining to detect calcium deposits.
- **Gene Expression:** The mRNA levels of osteoblast-specific markers (ALP, OC, ON, COL1A1, OPN) are analyzed using quantitative RT-PCR (qRT-PCR).

In Vivo Behavioral Study [1]

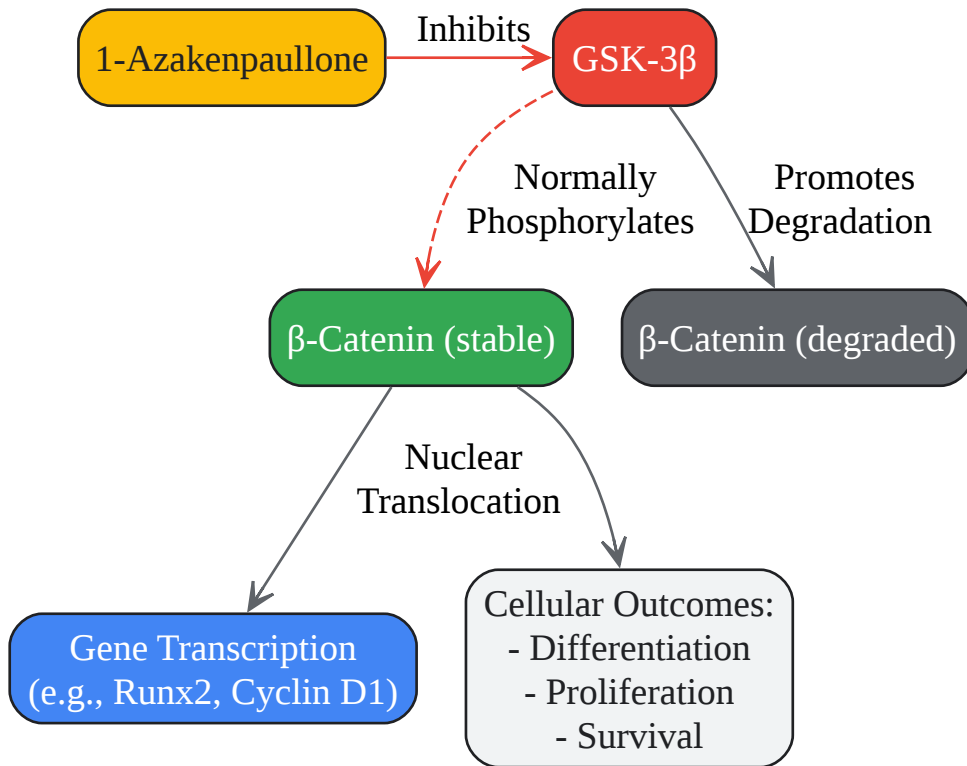
This protocol evaluates the neurological effects of **1-Azakenpauellone** in a mouse model.

- **Animal Model:** Male NMRI mice.
- **Drug Administration:** **1-Azakenpauellone** (10 or 100 pmol) is administered via intracerebroventricular (i.c.v.) injection.
- **Behavioral Tests:**
 - **Locomotor Activity:** Measured in an open field.
 - **Prepulse Inhibition (PPI):** Assesses sensorimotor gating.
 - **Cognitive Function:** Evaluated using specific memory tests.
 - **Motor Coordination:** Tested using a rotarod apparatus.

Mechanism of Action and Signaling Pathway

1-Azakenpauellone functions primarily by potently and selectively inhibiting the enzyme GSK-3 β . As an ATP-competitive inhibitor, it binds to the kinase's active site, preventing it from phosphorylating its downstream substrates [3]. A key consequence of this inhibition is the disruption of the destruction complex that normally targets β -catenin for degradation. This leads to the stabilization and nuclear accumulation of β -catenin, where it acts as a transcriptional co-activator to drive the expression of target genes (e.g., Runx2, cyclin D1) that promote processes like cell proliferation, differentiation, and survival [4].

The following diagram illustrates the core signaling pathway affected by **1-Azakenpauellone**:



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core signaling pathway of **1-Azakenpaullone**

Important Considerations for Researchers

- **Research Use Only:** This compound is strictly labeled for research use and is not intended for diagnostic or therapeutic applications [1] [2].
- **Solubility and Storage:**
 - **Solubility:** Soluble in DMSO (up to 66 mg/mL), but insoluble in water or ethanol. Fresh, moisture-absorbing DMSO is recommended for optimal solubility [1].
 - **Storage:** The powder is stable for at least 3 years at -20°C. Stock solutions in DMSO should be stored at -80°C for long-term (1 year) or -20°C for short-term (6 months), and repeated freeze-thaw cycles should be avoided [3].
- **Recent Advances:** A 2024 publication describes a more efficient two-step synthesis protocol for **1-Azakenpaullone**, which could improve its accessibility for research [7].

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